

# Technical Guide: Physicochemical Properties of 1-Bromo-4-propylbenzene

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## Compound of Interest

Compound Name: 1-Bromo-4-propylsulfanylbenzene

Cat. No.: B1319258

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Disclaimer: Information regarding "**1-Bromo-4-propylsulfanylbenzene**" is not readily available in public databases. This guide focuses on the closely related and well-documented compound, 1-Bromo-4-propylbenzene. The methodologies and data presented herein provide a foundational understanding of a representative brominated aromatic compound.

## Core Physical Properties

The physical characteristics of 1-Bromo-4-propylbenzene are crucial for its application in synthesis and material science. As a substituted aromatic compound, its properties are influenced by the presence of the bromine atom and the propyl group on the benzene ring. These substituents affect its polarity, intermolecular forces, and consequently, its macroscopic physical constants.

## Quantitative Physical Data

The following table summarizes the key physical properties of 1-Bromo-4-propylbenzene, compiled from various chemical suppliers and databases.

Property	Value	Units	Citations
Molecular Formula	C <sub>9</sub> H <sub>11</sub> Br	-	[1][2]
Molecular Weight	199.09	g/mol	[1][2]
Boiling Point	225	°C (at 760 mmHg)	[2]
Density	1.286	g/mL (at 25 °C)	[2]
Refractive Index	1.537	n <sub>20</sub> /D	[2]
Flash Point	96	°C (closed cup)	[2]

## Experimental Protocols

The following sections detail the experimental procedures for the synthesis of 1-Bromo-4-propylbenzene and standard laboratory methods for the determination of its key physical properties.

### Synthesis of 1-Bromo-4-propylbenzene

A common method for the synthesis of 1-Bromo-4-propylbenzene involves a cross-coupling reaction. The following protocol is adapted from established chemical literature.[3]

Materials:

- 1,4-Dibromobenzene (236 g)
- 1-Bromopropane (185 g)
- Anhydrous Tetrahydrofuran (THF) (1 L)
- Zinc Chloride (204 g)
- Magnesium powder (36 g)
- Iron acetylacetonate (18 g)
- Toluene

- Saturated brine solution
- Anhydrous sodium sulfate
- Nitrogen gas supply
- 2-liter three-neck flask and standard glassware for reaction, distillation, and workup.

#### Procedure:

- Under a nitrogen atmosphere, add 236 g of 1,4-dibromobenzene, 185 g of 1-bromopropane, and 1 liter of anhydrous tetrahydrofuran to a 2-liter three-neck flask.
- Subsequently, add 204 g of zinc chloride, 36 g of magnesium powder, and 18 g of iron acetylacetonate as a catalyst.
- Heat the reaction mixture to approximately 40°C with stirring. The reaction should initiate within a few minutes.
- Maintain the reaction temperature at no more than 60°C for 8 hours.
- After the reaction is complete, cool the mixture to room temperature and quench the reaction by adding 200 mL of water.
- Recover the tetrahydrofuran solvent by distillation.
- Dilute the residue with 500 mL of toluene.
- Separate the toluene layer and wash it twice with 200 mL of saturated brine solution.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Recover the toluene by distillation.
- Finally, collect the fraction at 94-97 °C / 10 mmHg by vacuum distillation to yield 1-Bromo-4-propylbenzene.

## Determination of Physical Properties

The following are generalized experimental protocols for determining the physical properties of liquid organic compounds like 1-Bromo-4-propylbenzene.

#### 2.2.1. Boiling Point Determination (Thiele Tube Method)

The boiling point is a fundamental physical property that can indicate the purity of a liquid.<sup>[4]</sup><sup>[5]</sup>

Materials:

- Thiele tube
- High-boiling point mineral oil
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Bunsen burner or heating mantle
- Sample of 1-Bromo-4-propylbenzene

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Place a small amount of 1-Bromo-4-propylbenzene into the small test tube.
- Invert the sealed capillary tube and place it into the test tube with the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, making sure the oil level is above the sample.
- Gently heat the side arm of the Thiele tube. Convection currents will ensure uniform heating of the oil.<sup>[5]</sup>

- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[5]

### 2.2.2. Density Determination (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a flask with a precise volume.[6]

Materials:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Sample of 1-Bromo-4-propylbenzene
- Distilled water (for calibration)
- Acetone (for cleaning and drying)
- Water bath (for temperature control)

Procedure:

- Clean the pycnometer thoroughly with distilled water and then acetone, and dry it completely.
- Weigh the empty, dry pycnometer on an analytical balance and record the mass.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath until it reaches thermal equilibrium (e.g., 25°C).
- Ensure the pycnometer is completely full, with no air bubbles, and dry the outside.

- Weigh the pycnometer filled with water and record the mass.
- Empty and dry the pycnometer again.
- Fill the pycnometer with 1-Bromo-4-propylbenzene and bring it to the same temperature in the water bath.
- Dry the outside of the pycnometer and weigh it, recording the mass.
- Calculate the density of the sample using the recorded masses and the known density of water at the experimental temperature.

### 2.2.3. Solubility Determination

Solubility tests are qualitative and help in understanding the polarity of a compound.<sup>[7]</sup><sup>[8]</sup>

Materials:

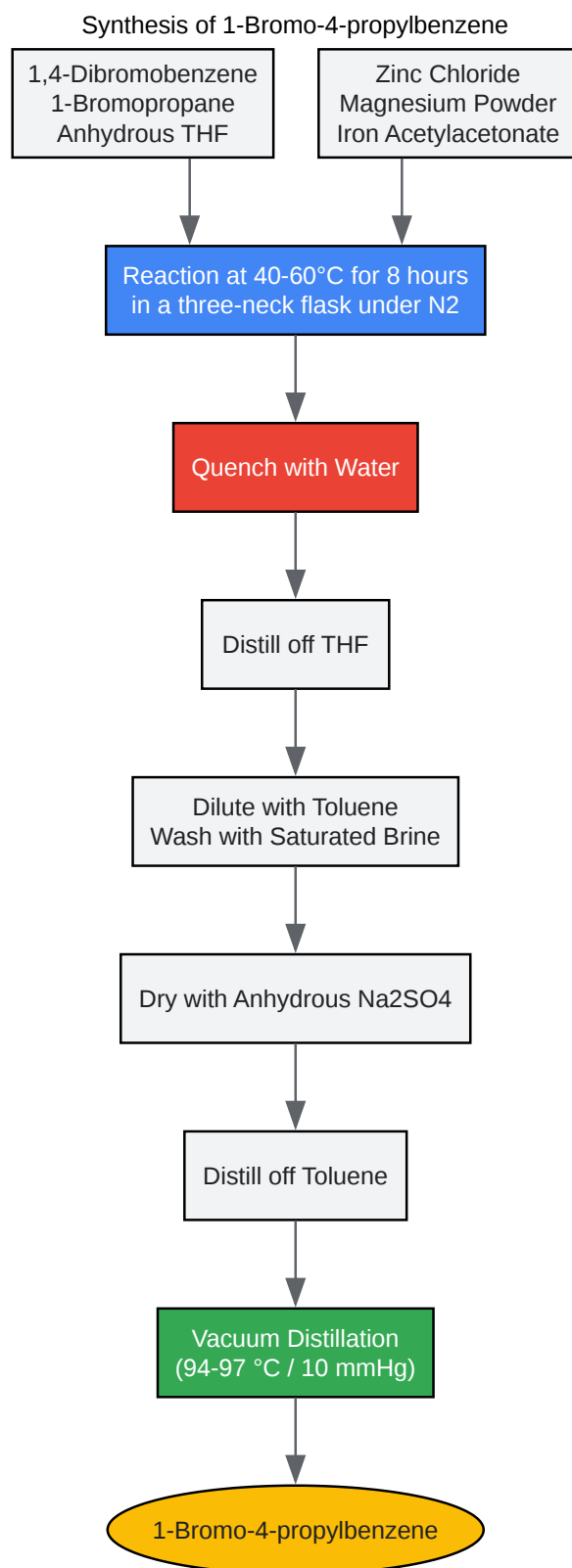
- Test tubes
- Sample of 1-Bromo-4-propylbenzene
- Various solvents (e.g., water, ethanol, diethyl ether, 5% HCl, 5% NaOH)

Procedure:

- Place a small amount of the sample (e.g., 2-3 drops of liquid or a few milligrams of solid) into a test tube.<sup>[8]</sup>
- Add approximately 1 mL of the solvent to be tested.
- Stir or shake the mixture vigorously for a minute.
- Observe if the sample dissolves completely. A substance is generally considered soluble if it forms a homogeneous solution with the solvent.<sup>[8]</sup>
- Record the solubility in each solvent. For immiscible liquids, the formation of two distinct layers indicates insolubility.

## Visualized Workflows

The following diagrams illustrate the synthesis process and a general workflow for the determination of physical properties.

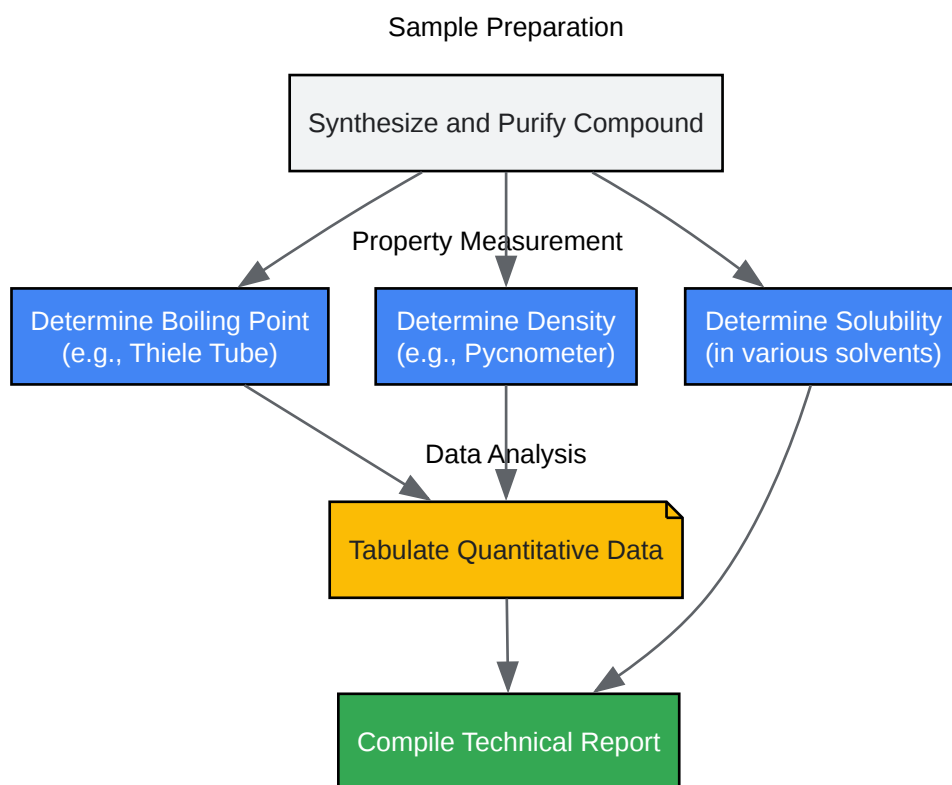


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Caption: Synthesis workflow for 1-Bromo-4-propylbenzene.



## General Workflow for Physical Property Determination



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Caption: Workflow for determining physical properties.

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